

Application Notes and Protocols for Krypton-78

Sample Preparation

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Compound of Interest

Compound Name: **Krypton-78**
Cat. No.: **B8821159**

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Introduction

Krypton-78 (^{78}Kr) is a rare, stable isotope of krypton with applications in various scientific and technical fields. It serves as a precursor for the production of the positron-emitting radionuclide Bromine-75 (^{75}Br), which is utilized in medical imaging techniques like Positron Emission Tomography (PET).^{[1][2][3][4]} Additionally, ^{78}Kr is employed in spectral studies and for the calibration of analytical instrumentation.^{[1][2][5]} Accurate analysis of ^{78}Kr , whether for isotopic abundance studies or as a starting material, necessitates meticulous sample preparation to isolate it from other atmospheric constituents and potential contaminants.

These application notes provide detailed protocols for the extraction and purification of krypton from environmental samples, primarily air and water, to a purity suitable for ^{78}Kr analysis. The methodologies are adapted from established procedures for the analysis of other krypton isotopes, such as ^{81}Kr and ^{85}Kr by Atom Trap Trace Analysis (ATTA), and are applicable for preparing samples for mass spectrometry or other analytical techniques.^{[6][7][8]}

Core Principles of Krypton Sample Preparation

The concentration of krypton in the Earth's atmosphere is approximately 1.14 parts per million by volume (ppmv).^[8] The primary challenge in preparing a sample for ^{78}Kr analysis is the efficient separation of this trace amount of krypton from the bulk atmospheric gases, mainly nitrogen (N_2), oxygen (O_2), and argon (Ar). The general workflow involves three main stages:

- Sample Collection and Degassing: Extraction of dissolved gases from water or ice, or collection of a whole air sample.
- Multi-Stage Purification: A series of steps to remove unwanted gases and concentrate krypton.
- Final Analysis: Introduction of the purified krypton sample into an analytical instrument.

The purification process typically employs cryogenic techniques and gas chromatography.

Experimental Protocols

Protocol 1: Krypton Extraction from Water Samples

This protocol describes the degassing of dissolved gases from a water sample, a crucial first step for analyzing krypton isotopes in hydrological studies.

Objective: To efficiently extract dissolved gases, including krypton, from a water sample.

Methodology:

- System Setup: A continuous flow, vacuum extraction system is utilized. The system should be leak-tight to prevent atmospheric contamination.
- Water Flow: The water sample is passed through the extraction system at a controlled flow rate (e.g., 7 liters per minute).^[7]
- Vacuum Degassing: The system is maintained under vacuum, causing the dissolved gases to come out of solution.
- Gas Collection: The extracted gas mixture is collected in a suitable container. Typically, about 4 liters of gas can be extracted from a 250-liter water sample.^[7]
- Efficiency: This method can achieve a gas extraction efficiency of approximately 91%.^[7]

Protocol 2: Krypton Extraction from Air Samples

This protocol is suitable for applications where the starting material is atmospheric air.

Objective: To obtain a known volume of air for subsequent krypton purification.

Methodology:

- Sample Collection: A high-quality, leak-proof gas sampling container is used to collect an air sample. The volume of the collected air can range from a few liters to over 100 liters, depending on the required amount of krypton.[6][8]
- Initial Compression (Optional): For larger volumes, the air sample may be compressed into a smaller volume for easier handling and introduction into the purification system.

Protocol 3: Multi-Stage Krypton Purification

This protocol details the separation of krypton from the collected gas mixture (from either water or air). This process involves cryogenic trapping and gas chromatography.

Objective: To produce a high-purity krypton sample (>98%) with a high recovery yield (>90%).
[6]

Methodology:

- Removal of Water and Carbon Dioxide:
 - The gas sample is passed through a cryogenic trap held at liquid nitrogen temperature (77 K). This effectively freezes out water vapor and carbon dioxide.
- Cryogenic Distillation (First Stage Enrichment):
 - The remaining gas mixture is introduced into a distillation column. A simple method involves cryogenic enrichment at a constant temperature of 77 K.[7]
 - During this process, the N₂/Ar ratio in the gas effluent can be monitored with a quadrupole mass spectrometer to control the distillation process.[6][7] This step significantly reduces the volume of the gas sample. For instance, a sample of several tens of liters can be reduced to about 100 mL.[8]
- Gas Chromatography (Second Stage Separation):

- The enriched gas sample is then passed through a gas chromatography (GC) system.
- Columns: The GC system is typically equipped with molecular sieve columns (e.g., 3A and 4A) to remove any residual water and CO₂, followed by an activated charcoal column.[6]
- Separation: The activated charcoal column, operated at room temperature with helium as a carrier gas, separates the N₂-O₂-Ar fraction from the Kr-CH₄ fraction.[6]
- Titanium Gettering (Final Purification):
 - The Kr-CH₄ fraction is collected from the GC.
 - This fraction is then exposed to a hot titanium getter. The getter removes reactive gases like methane (CH₄) and any remaining traces of nitrogen and oxygen.[6]
- Final Collection:
 - The purified krypton is collected in a sample container, which may contain activated charcoal and be cooled to 77 K to efficiently trap the krypton.[6] The purity and quantity of the final krypton sample can be verified using a quadrupole mass spectrometer.[6]

Data Presentation

The following tables summarize key quantitative data related to krypton sample preparation and analysis.

Parameter	Value	Source
Krypton Concentration in Atmosphere	1.14 ppmv	[8]
Gas Extraction Efficiency from Water	~91%	[7]
Typical Gas Volume from 250 L Water	~4 L	[7]
Krypton Purification Yield	>90%	[6][8]
Final Krypton Purity	>98%	[6]
Initial Air Sample Volume Range	1 - 125 L	[6][8]
Required Pure Kr for ATTA	~50 µL	[6][7]

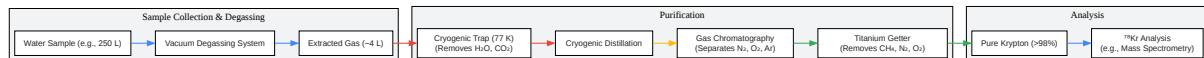
Table 1: Key Parameters in Krypton Sample Preparation

Isotope	Natural Abundance (%)	Half-life
⁷⁸ Kr	0.355	Stable
⁸⁰ Kr	2.286	Stable
⁸² Kr	11.593	Stable
⁸³ Kr	11.500	Stable
⁸⁴ Kr	56.987	Stable
⁸⁶ Kr	17.279	Stable

Table 2: Natural Isotopic Abundance of Stable Krypton Isotopes[9]

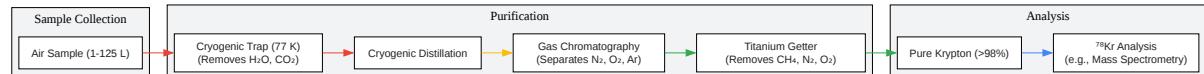
Visualizations

The following diagrams illustrate the experimental workflows for **Krypton-78** sample preparation.



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Caption: Workflow for **Krypton-78** sample preparation from a water source.



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Caption: Workflow for **Krypton-78** sample preparation from an air source.

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References

- 1. Krypton 78 Kr 78 Krypton Isotope Gas - China Isotope Development [asiasotopeintl.com]
- 2. WebElements Periodic Table » Krypton » isotope data [winter.group.shef.ac.uk]
- 3. buyisotope.com [buyisotope.com]
- 4. tracesciences.com [tracesciences.com]
- 5. Krypton | Orano [orano.group]
- 6. pubs.acs.org [pubs.acs.org]

- 7. researchgate.net [researchgate.net]
- 8. staff.ustc.edu.cn [staff.ustc.edu.cn]
- 9. Krypton-78 - isotopic data and properties [chemlin.org]
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